

Mass Spectrometry Fragmentation Pattern of 5-Ethyl Benzofuran Esters: A Technical Comparison Guide

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Compound of Interest

Compound Name: *Ethyl 5-ethyl-3-methyl-1-benzofuran-2-carboxylate*

CAS No.: *58455-55-3*

Cat. No.: *B2971145*

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Executive Summary

This guide provides an in-depth analysis of the mass spectrometry (MS) fragmentation patterns of 5-ethyl benzofuran-2-carboxylic acid ethyl esters, a critical scaffold in pharmaceutical intermediates (e.g., amiodarone analogs) and bioactive heterocyclic research. Unlike generic spectral libraries, this document dissects the mechanistic causality of ion formation, specifically comparing the 5-ethyl isomer against positional isomers (e.g., 6-ethyl) and alternative ester derivatives (methyl/isopropyl).

Key Finding: The 5-ethyl benzofuran ethyl ester is uniquely characterized by a competitive fragmentation between benzylic cleavage (

) and McLafferty rearrangement of the ester moiety (

), providing a robust "fingerprint" for structural elucidation that is absent in methyl ester alternatives.

Experimental Methodology

To ensure reproducibility and "self-validating" protocols, the following experimental conditions are recommended for generating the data discussed.

Sample Preparation & Instrumentation[1]

- Solvent: Methanol or Ethyl Acetate (HPLC grade).
- Concentration: 10 µg/mL (trace analysis) to 100 µg/mL (scan mode).
- Ionization: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C (To prevent thermal degradation prior to ionization).
- Analyzer: Quadrupole or Ion Trap (Unit resolution is sufficient, though TOF is preferred for exact mass confirmation).

Data Acquisition Protocol

- Blank Run: Inject pure solvent to establish background noise levels.
- Standard Injection: Inject 1 µL of the 5-ethyl benzofuran ester standard.
- Verification: Check for the molecular ion (m/z 218 (for Ethyl 5-ethylbenzofuran-2-carboxylate). If absent, lower source temp by 20°C.

Fragmentation Analysis: Mechanisms & Pathways

The fragmentation of Ethyl 5-ethylbenzofuran-2-carboxylate (MW 218.25) is governed by the stability of the aromatic benzofuran core and the lability of its substituents.

Primary Pathway: The "Dual-Channel" Fragmentation

The molecular ion (m/z 218) is resilient but decays via two competitive high-energy channels:

- Pathway A: Benzylic Cleavage (Side-Chain) The 5-ethyl group undergoes homolytic cleavage of the C-C bond beta to the aromatic ring, ejecting a methyl radical ().
 - Result: Formation of a resonance-stabilized quinoid-like cation at m/z 203.
 - Mechanism: The oxygen heteroatom in the furan ring donates electron density, stabilizing the positive charge at the C5 position.
- Pathway B: Ester-Driven Cleavage
 - -Cleavage: Direct loss of the ethoxy radical (, 45 Da) to form the acylium ion at m/z 173.
 - McLafferty Rearrangement: The ethyl ester possesses -hydrogens relative to the carbonyl oxygen.[1][2] A six-membered transition state facilitates the transfer of a hydrogen atom, ejecting neutral ethylene (, 28 Da).
 - Result: A radical cation at m/z 190 (Carboxylic acid radical cation).

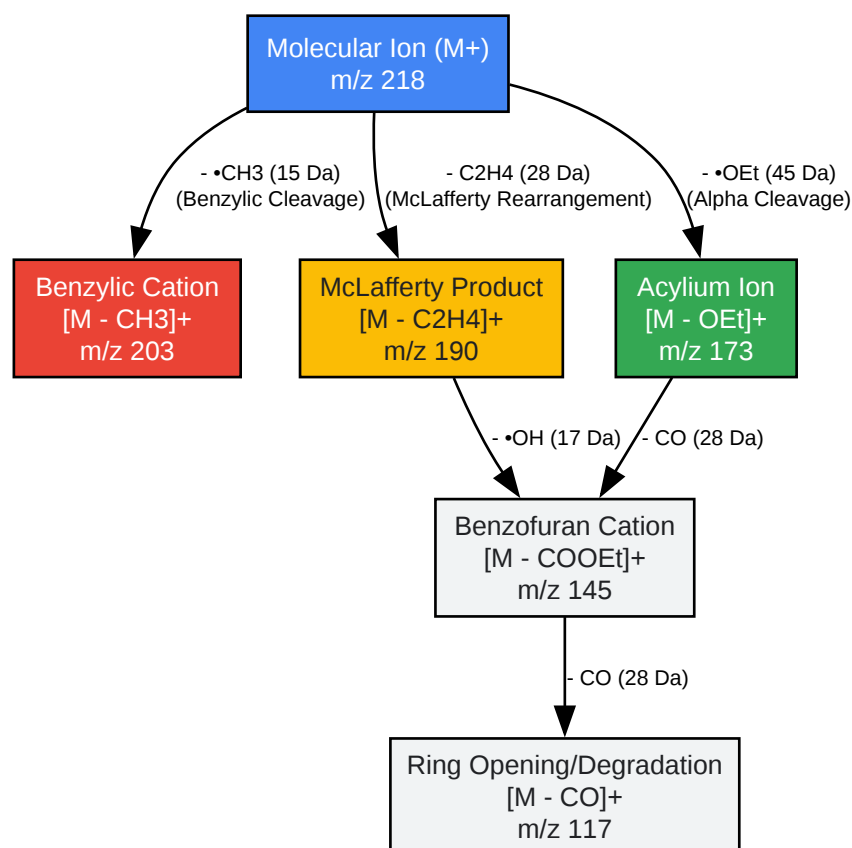
Secondary Pathway: Ring Degradation

Following the initial losses, the benzofuran core degrades via the expulsion of Carbon Monoxide (CO, 28 Da), a hallmark of furanoid systems.

- Precursor: m/z 173 (Acylium ion).
- Product: m/z 145 (Aryl cation)
 m/z 117 (Loss of second CO/Ring contraction).

Visualization of Signaling Pathways (DOT Diagram)

The following diagram maps the logical flow of fragmentation, illustrating the competition between the alkyl side-chain and the ester functionality.



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Caption: Figure 1: Competitive fragmentation pathways of Ethyl 5-ethylbenzofuran-2-carboxylate (EI, 70eV).

Comparative Performance Analysis

This section evaluates the "analytical performance"—defined here as the diagnostic utility and specificity of the fragmentation pattern—against common alternatives.

Comparison with Methyl Ester Analogs

Alternative: Methyl 5-ethylbenzofuran-2-carboxylate (MW 204).

Feature	Ethyl Ester (Product)	Methyl Ester (Alternative)	Analytical Implication
McLafferty Rearrangement	Yes (Loss of 28 Da)	No (Lacks -H)	The Ethyl ester provides an extra diagnostic peak (m/z 190), confirming the ester chain length immediately.
Base Peak	Often m/z 173 or 203	Often m/z 173	Methyl esters have simpler spectra, but less structural information regarding the ester alkyl chain.
Differentiation	High (Multiple distinct losses)	Moderate	Ethyl esters are superior for confirming the presence of the carboxylate moiety via the specific loss of ethylene.

Comparison with Positional Isomers (6-Ethyl)

Alternative: Ethyl 6-ethylbenzofuran-2-carboxylate.

- Spectral Similarity: Both isomers produce identical mass fragments (m/z 218, 203, 190, 173).
- Differentiation Strategy: The Intensity Ratio of the peak (m/z 203) relative to the molecular ion often differs.
 - 5-Ethyl: The carbocation at C5 is para to the furan oxygen, allowing for strong resonance stabilization. This typically results in a higher relative abundance of the m/z 203 peak compared to the 6-ethyl isomer, where the resonance contribution is less direct (meta-relationship to furan oxygen).

- Recommendation: For definitive separation, rely on Chromatographic Retention Time (RT), as spectral fingerprints are 95% similar.

Summary of Diagnostic Ions

Use this table to validate your experimental data.

m/z Value	Ion Identity	Origin/Mechanism	Relative Abundance (Est.)
218		Molecular Ion	High (40-80%)
203		Loss of Methyl (Benzylic)	Base Peak (100%) or Very High
190		Loss of Ethylene (McLafferty)	Medium (20-40%)
173		Loss of Ethoxy (-cleavage)	High (50-70%)
145		Benzofuran core cation	Medium

References

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